

An In-depth Technical Guide to Scepterin Dihydrochloride (CAS: 79703-25-6)

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Compound of Interest

Compound Name: *Scepterin dihydrochloride*

Cat. No.: *B12336639*

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Introduction

Scepterin is a dimeric bromopyrrole alkaloid originally isolated from marine sponges of the genus *Agelas*. As a natural product, it has garnered significant interest within the scientific community due to its diverse biological activities, including antibiotic, anti-muscarinic, and cell motility inhibitory properties. This guide provides a comprehensive overview of the technical information available for **Scepterin dihydrochloride**, with a focus on its chemical properties, biological functions, and the experimental methodologies used to characterize it.

Chemical and Physical Properties

Scepterin dihydrochloride is a complex molecule with a distinct chemical structure. The quantitative data available for this compound are summarized in the table below.

Property	Value	Source
CAS Number	79703-25-6	[AdipoGen, SCBT]
Molecular Formula	$C_{22}H_{24}Br_2N_{10}O_2 \cdot 2HCl$	[AdipoGen, SCBT]
Molecular Weight	693.23 g/mol	[SCBT]
Appearance	Amorphous powder	[AdipoGen]
Purity	≥97% (HPLC)	[AdipoGen, SCBT]
Solubility	Soluble in DMSO or ethanol	[AdipoGen]
Storage	Store at -20°C, protected from light. Stable for at least 2 years.	[AdipoGen]

Note: Specific quantitative solubility data (e.g., mg/mL) in DMSO and ethanol are not readily available in the reviewed literature.

Biological Activity and Mechanism of Action

Sceptrin exhibits a range of biological activities, making it a molecule of interest for further investigation and potential therapeutic development.

Antibiotic Activity

Sceptrin demonstrates broad-spectrum antibiotic activity against both Gram-positive and Gram-negative bacteria.[1] At its minimum inhibitory concentration (MIC), it has a bacteriostatic effect on exponentially growing *Escherichia coli*, causing the formation of cell chains.[2] At concentrations higher than the MIC, it becomes bactericidal, leading to the formation of spheroplasts and inhibiting the incorporation of radiolabeled precursors for DNA, RNA, and protein synthesis.[2]

The primary antibacterial mechanism of action involves the binding of Sceptrin to MreB, a bacterial protein homologous to eukaryotic actin.[1] This interaction disrupts the bacterial cell wall synthesis machinery.

Note: Specific MIC values for Sceptrin against a broad range of bacterial species are not consistently reported in the available literature.

Cell Motility Inhibition

Sceptrin is a potent inhibitor of cell motility in various cancer cell lines, including HeLa, MDA-MB-231, and A549.[3][4] It impairs both random and factor-induced cell migration by targeting a central process in the cell motility machinery.[3] This inhibitory effect is, at least in part, due to its ability to inhibit cell contractility.[3] Sceptrin has been shown to be non-toxic at concentrations double the amount required for its maximal inhibitory effect on cell motility.[3]

The mechanism underlying its anti-motility effect is its direct binding to monomeric actin, which disrupts the polymerization of actin into microfilaments.[1] These microfilaments are essential for the dynamic cellular processes required for cell movement.

Note: Specific IC₅₀ values for cell motility inhibition in different cancer cell lines are not consistently available in the reviewed literature.

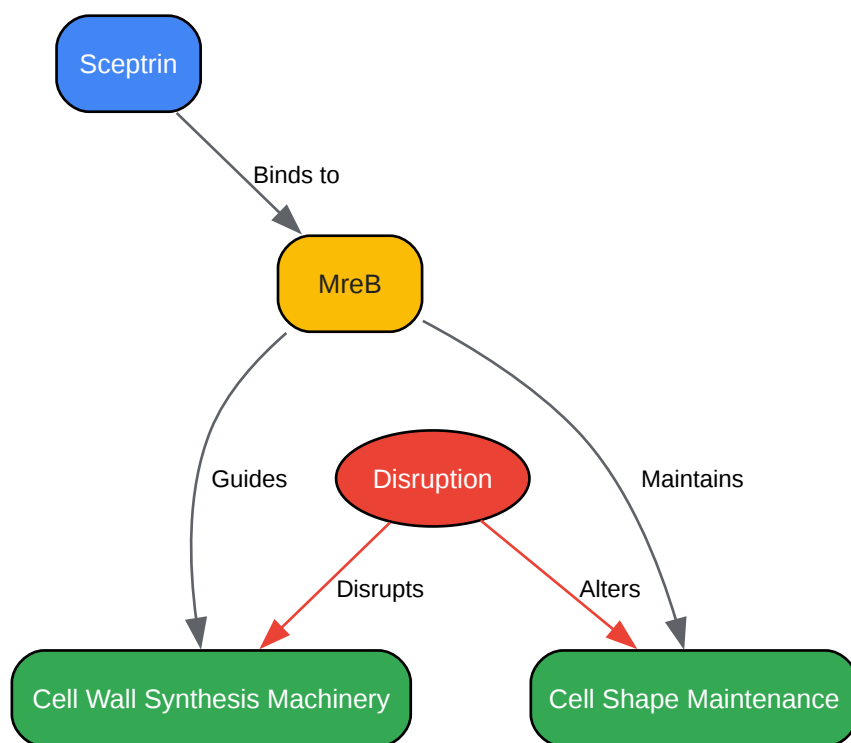
Anti-muscarinic Activity

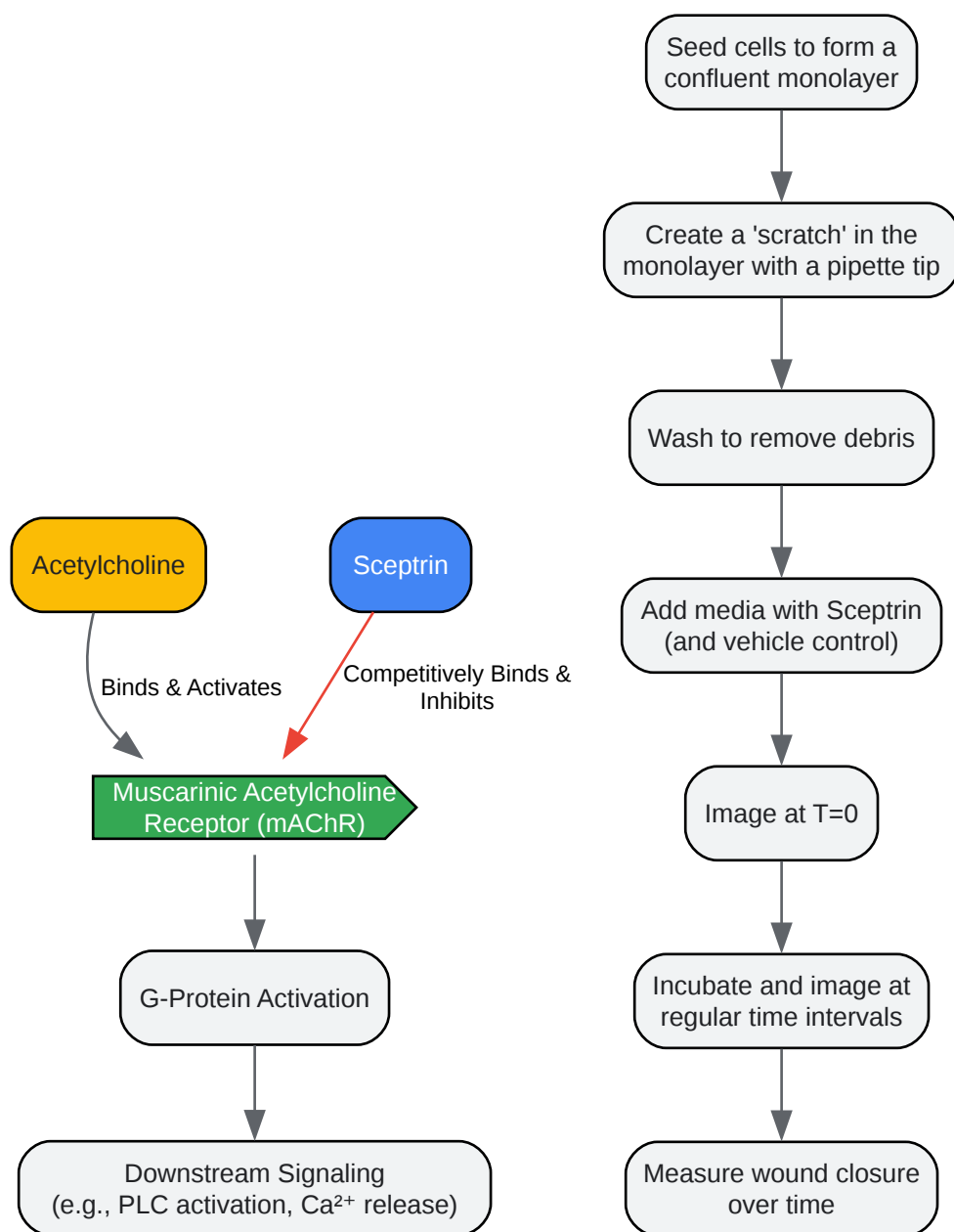
Sceptrin acts as a competitive inhibitor of muscarinic acetylcholine receptors (mAChRs).[1][5] In competition experiments with ³H-QNB, Sceptrin showed a higher potency for these receptors compared to other related compounds like oroidin and dibromosceptrin.[5] Scatchard analysis has confirmed its competitive binding nature.[5]

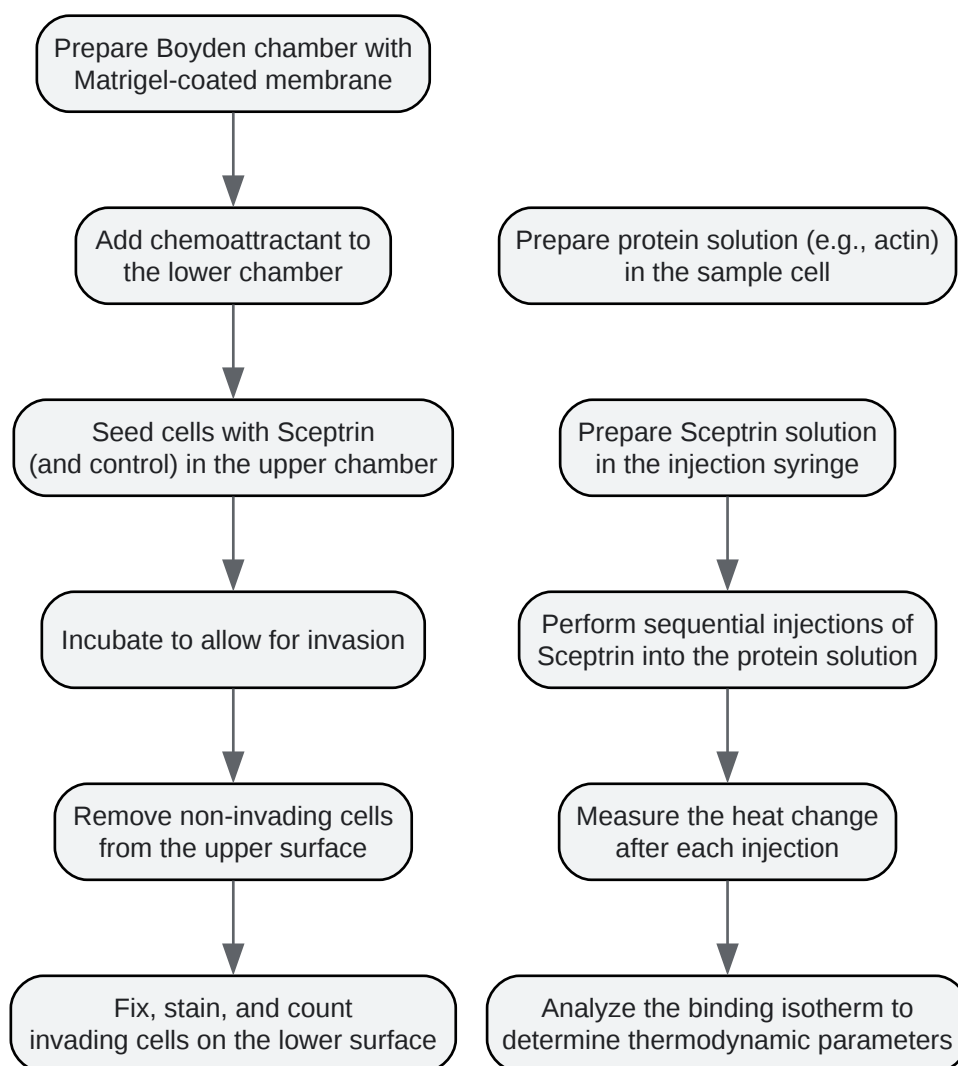
Signaling Pathways

Bacterial Cytoskeleton Signaling

In bacteria, Sceptrin directly targets the MreB protein, a key component of the prokaryotic cytoskeleton. The binding of Sceptrin to MreB disrupts its function in maintaining cell shape and guiding cell wall synthesis.







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